

# Application Note: Mass Spectrometry Fragmentation Analysis of 5-Nitro-1,2-benzisoxazole

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 5-Nitro-1,2-benzisoxazole

Cat. No.: B1295443

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This document provides a detailed analysis of the expected electron ionization mass spectrometry (EI-MS) fragmentation pattern of **5-Nitro-1,2-benzisoxazole**. Understanding the fragmentation behavior of this heterocyclic compound is crucial for its identification and characterization in various research and development settings, including pharmaceutical analysis and metabolite identification. This application note outlines a proposed fragmentation pathway, presents a table of predicted major fragment ions with their estimated relative abundances, and provides a comprehensive experimental protocol for acquiring mass spectrometry data for similar small molecules.

## Introduction

**5-Nitro-1,2-benzisoxazole** is a nitroaromatic heterocyclic compound. The presence of both the benzisoxazole core and a nitro functional group dictates its characteristic fragmentation pattern under electron ionization. The isoxazole ring is prone to cleavage of the weak N-O bond, while the nitro group typically undergoes losses of NO and NO<sub>2</sub>. The analysis of these fragmentation pathways provides a molecular fingerprint essential for structural elucidation and confirmation.

# Proposed Mass Spectrometry Fragmentation Pattern

The fragmentation of **5-Nitro-1,2-benzisoxazole** (Molecular Weight: 164.12 g/mol ) under electron ionization is anticipated to proceed through several key steps, initiated by the formation of the molecular ion ( $[M]^{\bullet+}$ ) at  $m/z$  164. The primary fragmentation events are expected to involve the nitro group and the isoxazole ring system.

## Key Fragmentation Pathways:

- **Loss of  $\text{NO}_2$ :** A common fragmentation for nitroaromatic compounds is the cleavage of the C-N bond, leading to the expulsion of a nitro radical ( $\bullet\text{NO}_2$ ), resulting in a fragment ion at  $m/z$  118.
- **Loss of  $\text{NO}$ :** Another characteristic fragmentation of nitroaromatics is the loss of nitric oxide ( $\text{NO}$ ) following a rearrangement, which would produce a fragment ion at  $m/z$  134.
- **Isoxazole Ring Cleavage:** The weak N-O bond of the isoxazole ring can break, followed by rearrangements. A prominent fragmentation pathway for benzisoxazoles involves the loss of  $\text{CO}$ , which in this case could occur from an intermediate formed after the initial fragmentation of the nitro group.
- **Sequential Fragmentations:** The primary fragment ions can undergo further fragmentation. For instance, the ion at  $m/z$  134 may lose  $\text{CO}$  to form an ion at  $m/z$  106. The ion at  $m/z$  118 could also lose  $\text{CO}$  to yield a fragment at  $m/z$  90.

## Quantitative Fragmentation Data

The following table summarizes the predicted major fragment ions for **5-Nitro-1,2-benzisoxazole**, their proposed structures, and estimated relative abundances based on the analysis of fragmentation patterns of similar compounds like nitrobenzene and benzisoxazole.

m/z	Proposed Fragment Ion	Proposed Structure	Estimated Relative Abundance (%)
164	$[C_7H_4N_2O_3]^{\bullet+}$ (Molecular Ion)	5-Nitro-1,2-benzisoxazole	80
134	$[C_7H_4NO_2]^+$	$[M - NO]^+$	30
118	$[C_7H_4NO]^+$	$[M - NO_2]^+$	100 (Base Peak)
106	$[C_6H_4N]^+$	$[M - NO - CO]^+$	45
90	$[C_6H_4N]^+$	$[M - NO_2 - CO]^+$	60
76	$[C_6H_4]^{\bullet+}$	Benzene ring fragment	55

Note: The relative abundances are estimations and may vary depending on the specific instrument conditions.

## Experimental Protocol: Electron Ionization Mass Spectrometry of 5-Nitro-1,2-benzisoxazole

This protocol outlines the general procedure for acquiring an electron ionization mass spectrum of **5-Nitro-1,2-benzisoxazole** using a standard Gas Chromatography-Mass Spectrometry (GC-MS) system.

### 1. Sample Preparation

- **Solvent Selection:** Use a volatile, high-purity solvent such as methanol, acetonitrile, or ethyl acetate.
- **Concentration:** Prepare a dilute solution of **5-Nitro-1,2-benzisoxazole** in the chosen solvent. A typical concentration is in the range of 10-100 µg/mL.
- **Sample Purity:** Ensure the sample is free from non-volatile impurities that could contaminate the ion source.

### 2. GC-MS Instrumentation and Parameters

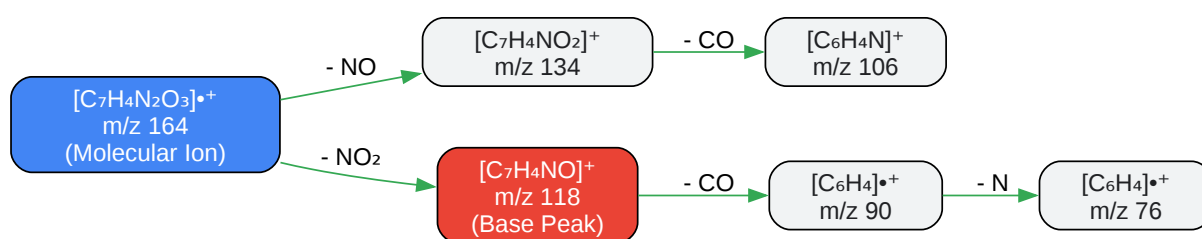
- Gas Chromatograph (GC):
  - Column: A standard non-polar or medium-polarity capillary column (e.g., HP-5MS, DB-5MS, 30 m x 0.25 mm i.d., 0.25 µm film thickness).
  - Carrier Gas: Helium at a constant flow rate (e.g., 1.0 mL/min).
  - Inlet: Split/splitless injector. For initial analysis, a split injection with a high split ratio (e.g., 50:1) is recommended.
  - Injection Volume: 1 µL.
  - Inlet Temperature: 250 °C.
  - Oven Temperature Program:
    - Initial temperature: 100 °C, hold for 2 minutes.
    - Ramp: 10 °C/min to 280 °C.
    - Final hold: Hold at 280 °C for 5 minutes.
- Mass Spectrometer (MS):
  - Ionization Mode: Electron Ionization (EI).
  - Ionization Energy: 70 eV.
  - Ion Source Temperature: 230 °C.
  - Quadrupole Temperature: 150 °C.
  - Mass Range: Scan from m/z 40 to 300.
  - Scan Speed: At least 2 scans/second.
  - Transfer Line Temperature: 280 °C.

### 3. Data Acquisition and Analysis

- System Blank: Inject a solvent blank to ensure the system is clean and free of contaminants.
- Sample Injection: Inject the prepared sample solution into the GC-MS system.
- Data Acquisition: Acquire the mass spectral data across the specified mass range for the duration of the GC run.
- Data Analysis:
  - Identify the chromatographic peak corresponding to **5-Nitro-1,2-benzisoxazole**.
  - Extract the mass spectrum from this peak.
  - Identify the molecular ion and major fragment ions.
  - Compare the obtained spectrum with the proposed fragmentation pattern and known fragmentation rules for nitroaromatic and benzisoxazole compounds.

## Visualization of Fragmentation Pathway

The following diagram illustrates the proposed primary fragmentation pathways of **5-Nitro-1,2-benzisoxazole** under electron ionization.



[Click to download full resolution via product page](#)

Caption: Proposed EI fragmentation pathway of **5-Nitro-1,2-benzisoxazole**.

- To cite this document: BenchChem. [Application Note: Mass Spectrometry Fragmentation Analysis of 5-Nitro-1,2-benzisoxazole]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1295443#mass-spectrometry-fragmentation-pattern-of-5-nitro-1-2-benzisoxazole>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)